

Application Notes and Protocols for Ptpn2-IN-1 in Cell-Based Assays

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Compound of Interest

Compound Name: *Ptpn2-IN-1*

Cat. No.: *B15573900*

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Introduction

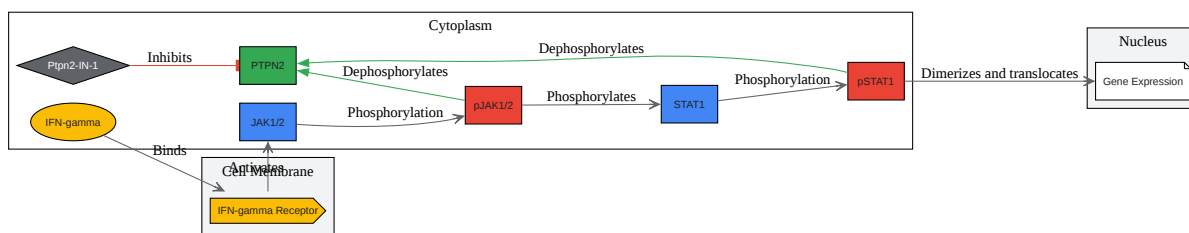
Protein Tyrosine Phosphatase Non-Receptor Type 2 (PTPN2), also known as T-cell protein tyrosine phosphatase (TC-PTP), is a critical negative regulator of inflammatory signaling pathways. It plays a pivotal role in dephosphorylating key signaling molecules such as Janus kinases (JAKs) and Signal Transducers and Activators of Transcription (STATs).^{[1][2][3]} By attenuating cytokine signaling, particularly the interferon-gamma (IFN γ) pathway, PTPN2 acts as a crucial checkpoint in modulating immune responses.^{[1][4]} Its role in dampening anti-tumor immunity has made it a promising therapeutic target in oncology.^{[2][5][6]}

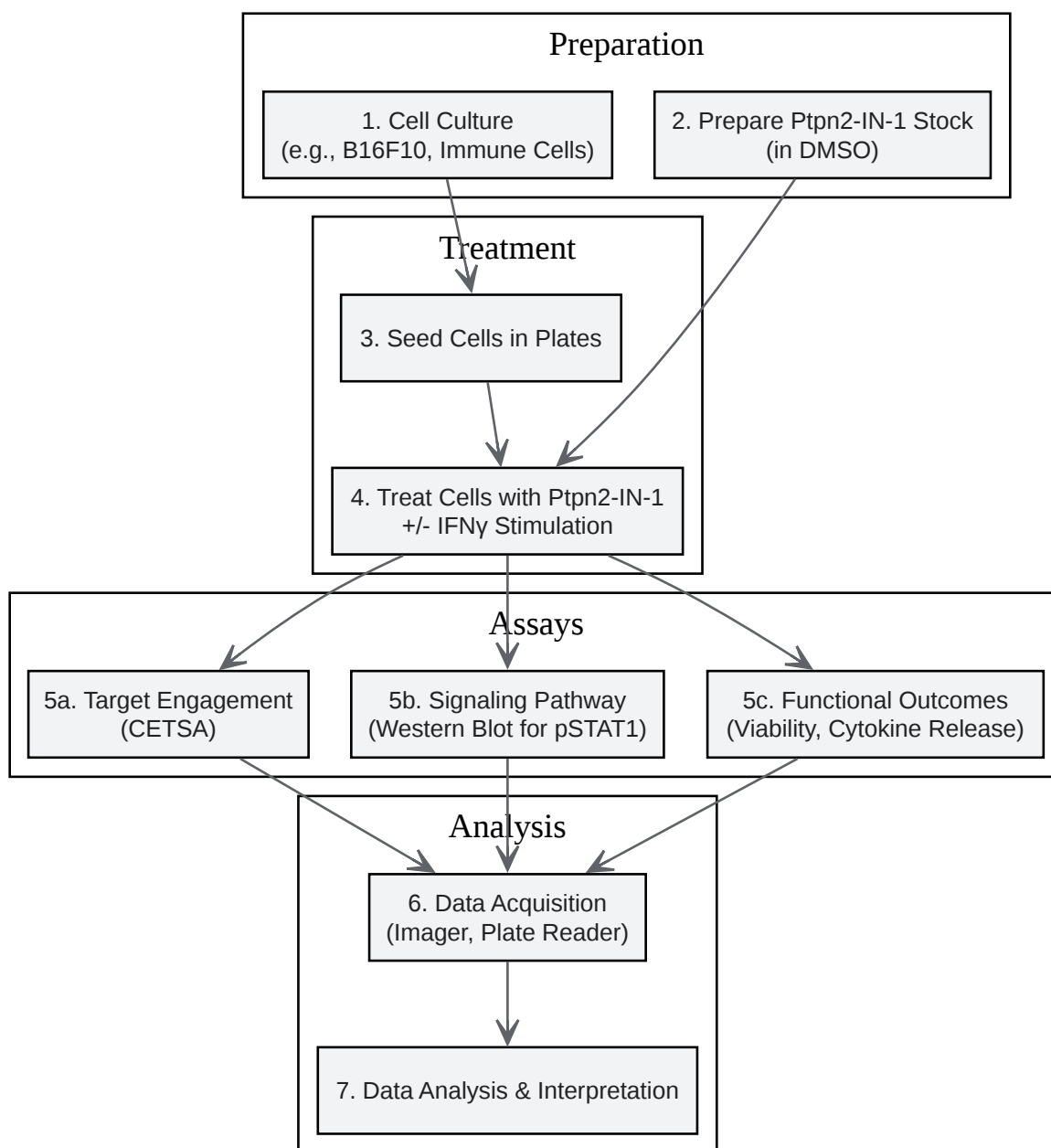
Ptpn2-IN-1 is an inhibitor of PTPN2 with a reported IC₅₀ of ≤ 5 μ M.^{[6][7][8][9][10]} It has been shown to inhibit the growth of B16F10 murine melanoma cells.^{[6][7][8][9][10]} These application notes provide a comprehensive guide for utilizing **Ptpn2-IN-1** in various cell-based assays to probe its biological activity and therapeutic potential. The protocols provided are based on established methodologies for potent PTPN2 inhibitors and can be adapted for **Ptpn2-IN-1**.

Mechanism of Action

PTPN2 primarily functions by dephosphorylating and thereby inactivating key components of the JAK/STAT signaling pathway. Inhibition of PTPN2 with a small molecule like **Ptpn2-IN-1** is expected to enhance IFN γ -mediated signaling, leading to increased phosphorylation of STAT1 (pSTAT1). This, in turn, can promote the expression of IFN γ -stimulated genes, enhance antigen presentation, and increase the susceptibility of cancer cells to immune-mediated killing.[1][2][4][11]

PTPN2 Signaling Pathway Diagram





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